

Standard Operating Procedure: Personal Protective Equipment for Novel Compound IT-143B

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Compound of Interest

Compound Name: **IT-143B**

Cat. No.: **B10820791**

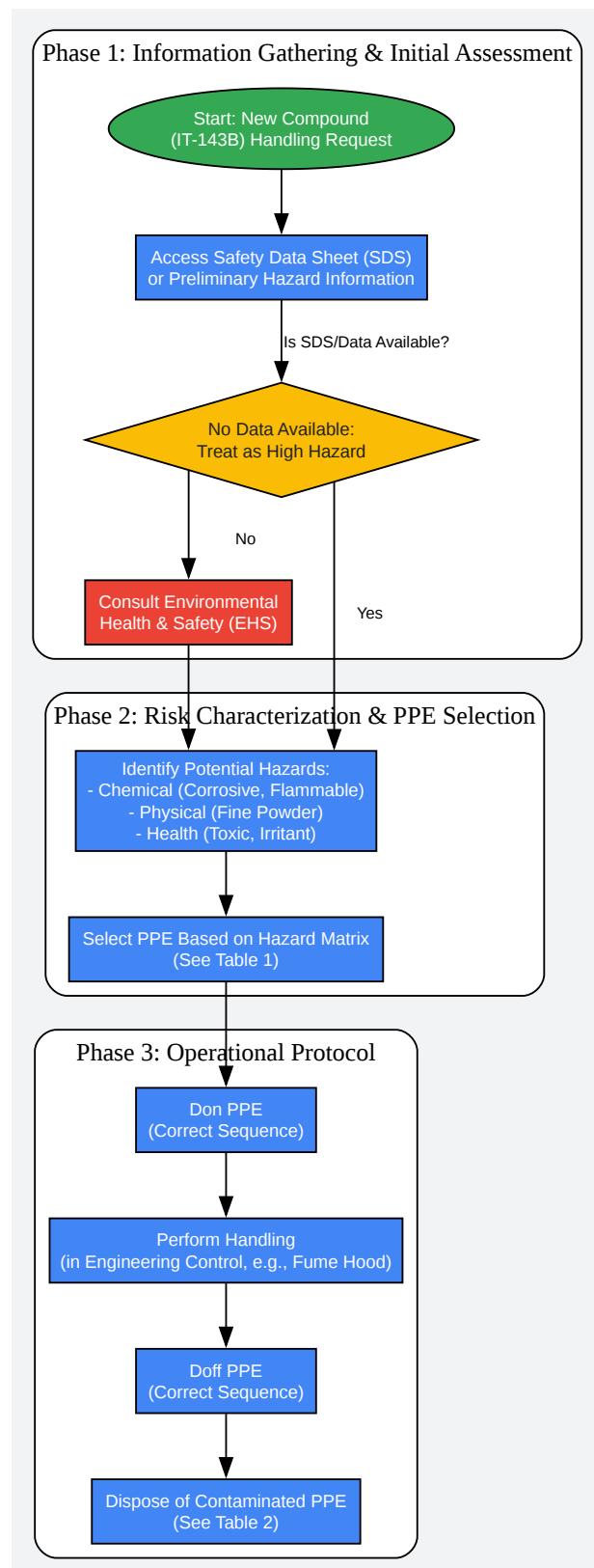
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Disclaimer: The compound "**IT-143B**" is not a recognized chemical identifier in standard chemical and safety databases. The following guidelines are based on a generalized risk assessment framework for handling novel or uncharacterized chemical compounds in a laboratory setting. Researchers must always consult the specific Safety Data Sheet (SDS) for any known substance and consult with their institution's Environmental Health and Safety (EHS) department before handling any new material.

This document provides a procedural framework for the selection, use, and disposal of Personal Protective Equipment (PPE) when handling a hypothetical novel compound, designated **IT-143B**, with unknown hazard properties.

Hazard Assessment and PPE Selection Workflow

Before any handling of **IT-143B**, a thorough risk assessment must be conducted. The following diagram outlines the logical workflow for determining the appropriate level of PPE. This process begins with gathering information and proceeds through a series of checks to ensure adequate protection.



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Caption: Workflow for Hazard Assessment and PPE Selection for **IT-143B**.

PPE Selection Based on Assumed Hazards

Given the unknown nature of **IT-143B**, a conservative approach assuming multiple hazard classes is required. The table below summarizes the minimum recommended PPE for various potential risks.

Potential Hazard	Route of Exposure	Primary Engineering Control	Minimum Required PPE	Recommended PPE (High Risk)
Chemical Splash	Eyes, Skin	Chemical Fume Hood	Safety Glasses, Lab Coat, Nitrile Gloves	Chemical Splash Goggles, Face Shield, Chemical-Resistant Apron, Chemically-Resistant Gloves (e.g., Butyl)
Inhalation of Powder	Respiratory	Chemical Fume Hood / Ventilated Enclosure	N95 Respirator, Safety Glasses, Lab Coat, Nitrile Gloves	Powered Air-Purifying Respirator (PAPR), Goggles, Disposable Coveralls, Double Gloving
Skin Irritation/Toxicity	Skin	Chemical Fume Hood	Lab Coat, Nitrile Gloves	Disposable Coveralls, Extended Cuff Gloves, Double Gloving
Unknown Reactivity	Eyes, Skin, Respiratory	Shielded Fume Hood	Safety Goggles, Face Shield, Flame-Resistant Lab Coat, Nitrile Gloves	Blast Shield, Full Chemical Suit

Experimental Protocols: Donning and Doffing PPE

Correctly putting on (donning) and taking off (doffing) PPE is critical to prevent contamination.

3.1. Donning Sequence (Putting On) This sequence is designed to move from the least "clean" to the most "clean" areas of the body and PPE.

- Lab Coat/Coveralls: Put on the lab coat or suit, ensuring full coverage.
- Respirator/Mask: If required, perform a seal check for respirators.
- Goggles/Face Shield: Position securely on the face.
- Gloves: Pull cuffs of gloves over the cuffs of the lab coat sleeves. If double gloving, don the first pair, then the second.

3.2. Doffing Sequence (Taking Off) This sequence is designed to minimize the spread of potential contaminants from the PPE to the user.

- Gloves: Remove the outer pair (if double gloving) first. Remove the second pair by peeling them off from the cuff, turning them inside out.
- Goggles/Face Shield: Remove by handling the strap; avoid touching the front.
- Lab Coat/Coveralls: Unfasten and peel away from the body, rolling it inside out as you go.
- Respirator/Mask: Remove by touching only the straps.
- Hand Hygiene: Immediately wash hands thoroughly with soap and water.

Disposal Plan for Contaminated PPE

All PPE used when handling **IT-143B** must be considered contaminated waste. Disposal must follow institutional and local regulations.

PPE Item	Assumed Contamination	Disposal Container	Disposal Procedure
Gloves, Disposable Gowns	Chemically Contaminated	Labeled Hazardous Chemical Waste Bag/Bin	Place in a sealed, labeled container designated for solid chemical waste.
Goggles, Face Shields (Reusable)	Chemically Contaminated	Designated Decontamination Bin	Clean and decontaminate according to SDS recommendations or institutional protocols before reuse.
Respirator Cartridges	Chemically Contaminated	Labeled Hazardous Chemical Waste Bag/Bin	Dispose of as solid chemical waste. Follow manufacturer's and EHS guidelines for change-out schedules.
Grossly Contaminated Items	Saturated with IT-143B	Double-Bagged Hazardous Waste	Double-bag in clearly marked hazardous waste bags and place in a rigid, sealed container.

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